

# Technical Guide: Safety and Handling of 3-Bromo-4-chloropyridine

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## Compound of Interest

Compound Name: 3-Bromo-4-chloropyridine

Cat. No.: B1270894

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-Bromo-4-chloropyridine** (CAS No: 36953-42-1). The following sections detail the material's properties, hazards, protective measures, and emergency procedures to ensure its safe use in a laboratory and research environment. Adherence to these guidelines is critical for minimizing risks to personnel and the environment.








## Chemical and Physical Properties

**3-Bromo-4-chloropyridine** is a halogenated pyridine derivative used as a building block in organic synthesis.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

Property	Data	Reference
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrClN	[2][3][4]
Molecular Weight	192.44 g/mol	[2][3][4]
CAS Number	36953-42-1	[2][4]
Appearance	Colorless to Yellow Liquid After Melting	[2][5]
Purity	≥97.5%	[2][5]
InChI Key	QADXKWUCCGPQNR-UHFFFAOYSA-N	[2][4]
SMILES	<chem>C1=CN=CC(=C1Cl)Br</chem>	[2]

## Hazard Identification and GHS Classification

**3-Bromo-4-chloropyridine** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin, and causes significant irritation to the skin, eyes, and respiratory system.[2][3]

Hazard Class	GHS Classification	Pictogram	Signal Word
Acute Toxicity, Oral	Category 3 / Category 4	 GHS06 /  GHS07	Danger / Warning
Acute Toxicity, Dermal	Category 4	 GHS07	Warning
Acute Toxicity, Inhalation	Category 4	 GHS07	Warning
Skin Corrosion/Irritation	Category 2	 GHS07	Warning
Serious Eye Damage/Irritation	Category 1 / Category 2	corrosive GHS05 /  GHS07	Danger / Warning
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)	 GHS07	Warning

#### Hazard Statements (H-Codes):

- H301/H302: Toxic or Harmful if swallowed.[3][4]
- H312: Harmful in contact with skin.[3]
- H315: Causes skin irritation.[3][4]
- H318/H319: Causes serious eye damage or irritation.[3][4]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.[3][4]

## Experimental Protocols and Methodologies

The hazard classifications listed above are determined by standardized toxicological studies. While specific experimental reports for **3-Bromo-4-chloropyridine** are not detailed in publicly available safety data sheets, the methodologies follow internationally recognized guidelines,

such as those established by the Organisation for Economic Co-operation and Development (OECD).

- **Acute Toxicity:** Assessed through oral, dermal, and inhalation routes to determine the potential for harm from short-term exposure.[\[3\]](#)
- **Skin and Eye Irritation:** Evaluated using standardized tests to measure the potential for a substance to cause reversible or irreversible damage upon contact.[\[3\]](#)
- **Specific Target Organ Toxicity (STOT):** Assessed to identify substances that can cause toxicity to specific organs following a single exposure.[\[4\]](#)

For this compound, it is noted that the toxicological properties have not been fully investigated, and it should be handled with the caution appropriate for a substance of unknown chronic effects.[\[6\]](#)

## Safe Handling and Storage Workflow

Proper handling and storage are essential to prevent exposure and maintain chemical integrity. Always handle this compound within a certified chemical fume hood.

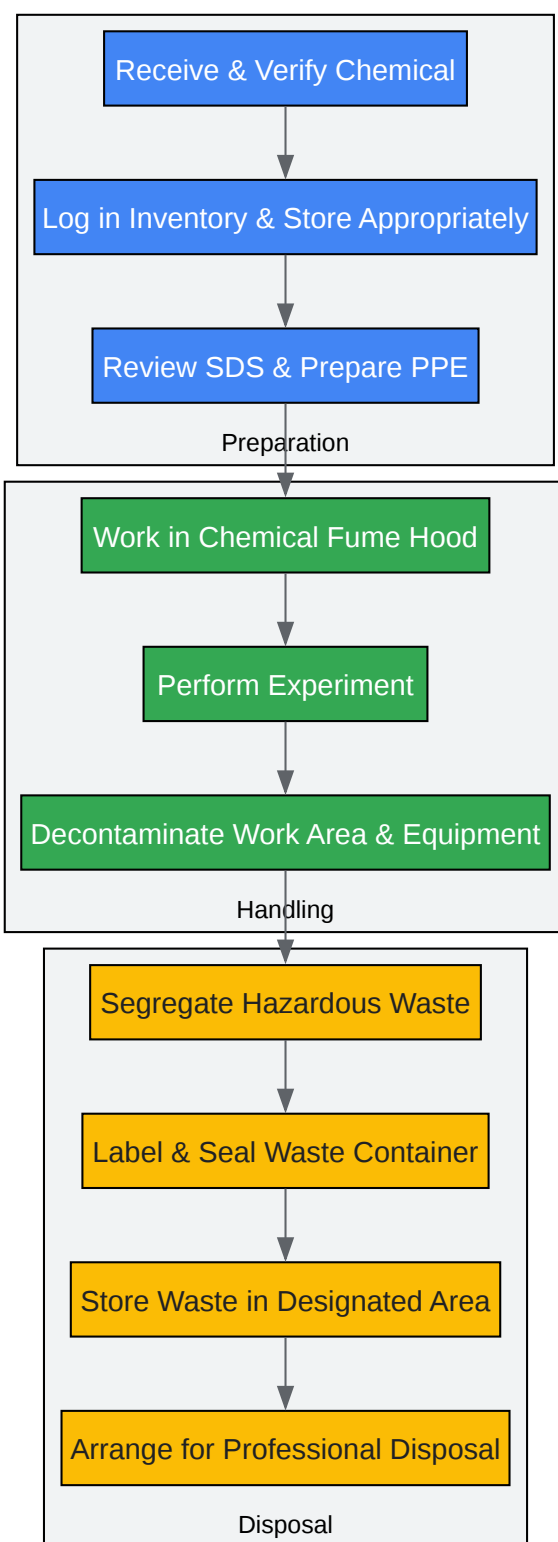


Diagram 1: Safe Handling Workflow for 3-Bromo-4-chloropyridine

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Caption: Workflow for handling **3-Bromo-4-chloropyridine**.

#### Handling Precautions:

- Avoid all personal contact, including inhalation of vapors or mists.[\[7\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[1\]](#)[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[8\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)[\[9\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)[\[6\]](#)
- Ground and bond containers when transferring material.[\[1\]](#)

#### Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[6\]](#)
- Store locked up or in an area accessible only to qualified personnel.[\[1\]](#)[\[8\]](#)
- Incompatible with strong oxidizing agents and strong acids.[\[6\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The required equipment is detailed below.

Protection Type	Specification	Rationale & Reference
Eye/Face Protection	Chemical safety goggles or safety glasses with side-shields. A face shield may be required for splash hazards.	Must comply with EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards to prevent serious eye irritation/damage. [6][10][11]
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). A lab coat and appropriate protective clothing are required.	To prevent skin contact which can cause irritation and toxicity.[1][10] Contaminated gloves should be replaced immediately.[7]
Respiratory Protection	Use in a chemical fume hood. If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter.	To prevent inhalation, which is harmful and may cause respiratory tract irritation.[6][8] [10]

## First Aid and Emergency Response

Immediate action is required in the event of an exposure. First aiders must protect themselves. Always show the Safety Data Sheet to attending medical personnel.[8]

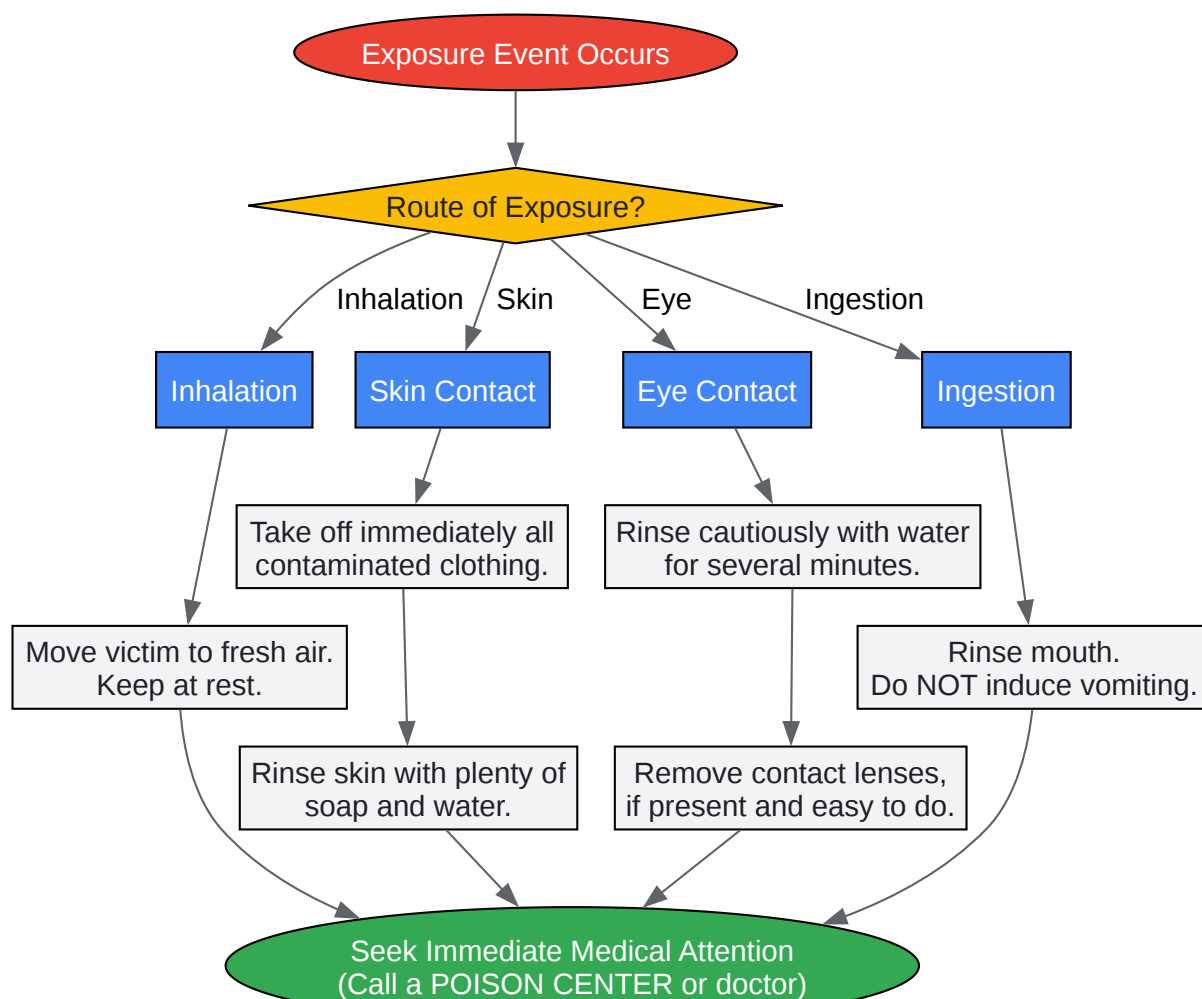


Diagram 2: Emergency Response for Exposure

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Caption: Decision workflow for responding to an exposure event.

First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2] If breathing stops, provide artificial respiration. Call a physician immediately.[8]



- Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected area with plenty of soap and water.[2] If skin irritation persists, seek medical attention.[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[2] Remove contact lenses if present and easy to do so.[2] Continue rinsing and immediately call an ophthalmologist.[8]
- Ingestion: Rinse mouth with water.[1][9] Call a POISON CENTER or doctor immediately if you feel unwell.[2][8]

## Spill, Leak, and Disposal Procedures

### Spill and Leak Cleanup:

- Evacuate Personnel: Ensure adequate ventilation and remove all sources of ignition.[12]
- Contain Spill: Use personal protective equipment, including respiratory protection.[6]
- Absorb: Soak up the spill with inert absorbent material such as sand, silica gel, or universal binder.[6] Do not use combustible materials like sawdust.
- Collect: Place the contaminated material into a suitable, labeled, and closed container for disposal.[6][13]
- Decontaminate: Clean the spill area thoroughly. Prevent runoff from entering drains.[1][6]

### Disposal Considerations:

- All waste containing **3-Bromo-4-chloropyridine** must be treated as hazardous waste.[13]
- Do not dispose of this chemical down the drain or in regular trash.[13]
- Waste must be collected in a designated, leak-proof, and clearly labeled container. The label should include "Hazardous Waste," the full chemical name, and appropriate hazard pictograms.[13]
- Disposal must be handled by a licensed professional hazardous waste disposal company in accordance with all local, state, and federal regulations.[13][14]

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 3-Bromo-4-chloropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270894#3-bromo-4-chloropyridine-safety-and-handling-precautions]

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